

# (Z)-2-Chloro-2-butene: A Versatile Precursor in Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Z)-2-Chloro-2-butene

Cat. No.: B1588157

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

**(Z)-2-Chloro-2-butene** is a bifunctional organochlorine compound that serves as a valuable and versatile precursor in modern organic synthesis. Its chemical structure, featuring both a reactive vinylic chloride and a carbon-carbon double bond, allows for a diverse range of chemical transformations. This dual reactivity makes it an attractive building block for the construction of complex molecular architectures, particularly in the development of pharmaceutical intermediates and novel chemical entities.

## Physicochemical Properties

A summary of the key physical and chemical properties of **(Z)-2-chloro-2-butene** is presented below.



| Property          | Value                            | Reference |
|-------------------|----------------------------------|-----------|
| CAS Number        | 2211-69-0                        | [1][2]    |
| Molecular Formula | C <sub>4</sub> H <sub>7</sub> Cl | [3][4]    |
| Molecular Weight  | 90.55 g/mol                      | [3][4]    |
| Appearance        | Colorless to light yellow liquid |           |
| Boiling Point     | 66.8 °C                          | [4]       |
| Melting Point     | -105.8 °C                        | [4]       |
| Density           | 0.91 g/mL                        | [4]       |
| Refractive Index  | 1.4170-1.4210                    | [4]       |

## Applications in Organic Synthesis

The synthetic utility of **(Z)-2-chloro-2-butene** stems from the distinct reactivity of its two functional groups: the carbon-chlorine (C-Cl) bond and the carbon-carbon double bond (C=C). This allows for a variety of transformations, including cross-coupling reactions, nucleophilic substitutions, and addition reactions.

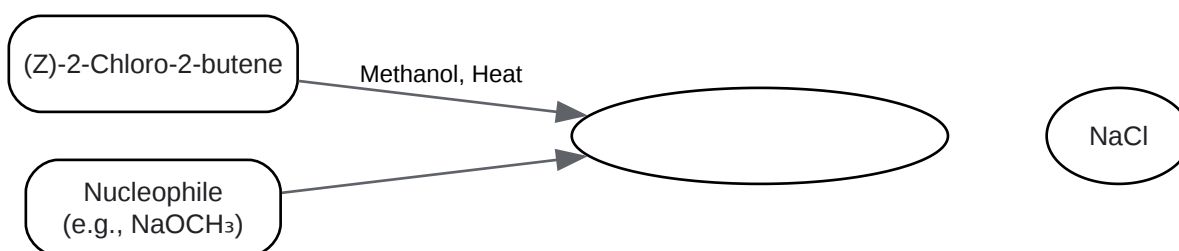
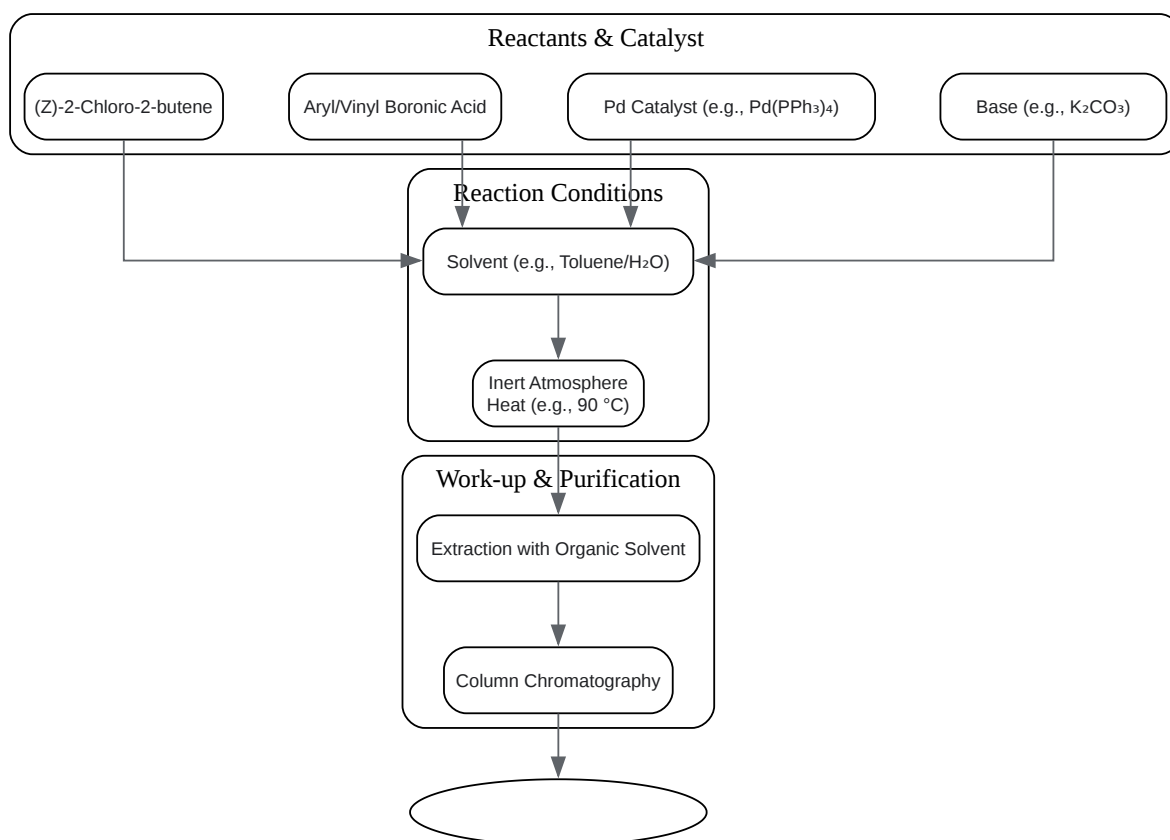
## Palladium-Catalyzed Cross-Coupling Reactions

The vinylic chloride moiety of **(Z)-2-chloro-2-butene** makes it a suitable substrate for palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura and Heck reactions, enabling the formation of new carbon-carbon bonds.[3] These reactions are fundamental in the synthesis of substituted alkenes and conjugated systems.

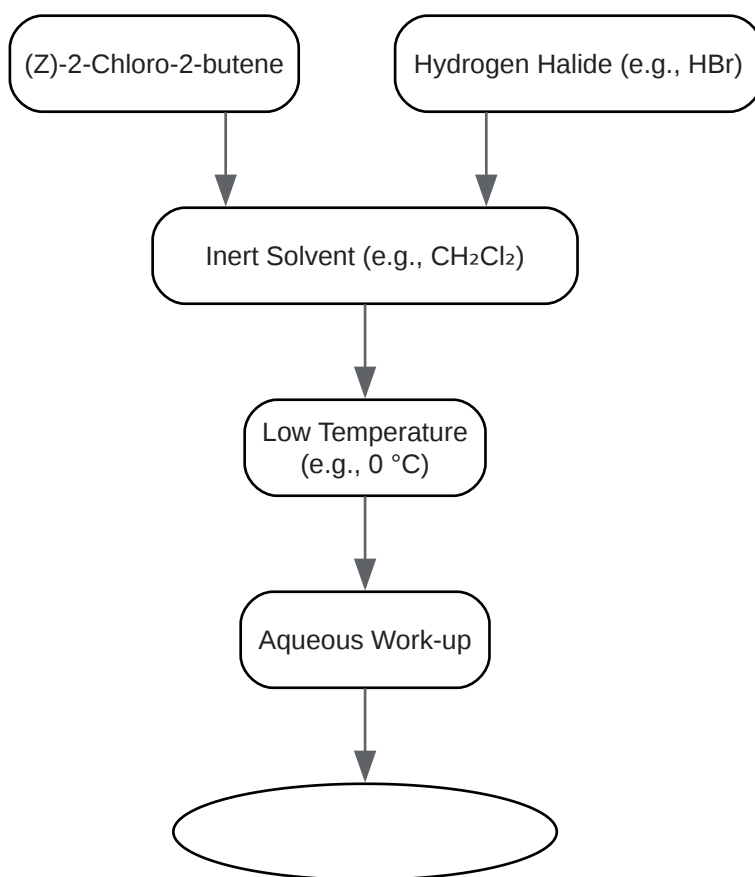
This reaction couples the vinylic chloride with an organoboron compound, typically a boronic acid or its ester, to form a substituted alkene. This method is widely used for creating carbon-carbon bonds with high stereoselectivity.

Experimental Workflow: Suzuki-Miyaura Coupling









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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)